

Technical Guide: Synthesis of 2-Hydroxy-3-(thiophen-3-yl)propanoic Acid

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Compound of Interest

Compound Name: 2-Hydroxy-3-(thiophen-3-yl)propanoic acid

Cat. No.: B13272539

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Executive Summary

Molecule: **2-Hydroxy-3-(thiophen-3-yl)propanoic acid** (also known as 3-thienyllactic acid). CAS Registry Number: 123618-97-7 (Generic/Racemic), 88236-09-9 ((S)-isomer). Significance: This compound serves as a critical bioisostere of Danshensu (3,4-dihydroxyphenyllactic acid) and Phenyllactic acid. The replacement of the phenyl ring with a thiophene moiety alters lipophilicity and metabolic stability, making it a high-value scaffold in the development of cardiovascular therapeutics and specific enzyme inhibitors (e.g., inhibitors of hydroxyacid dehydrogenases).

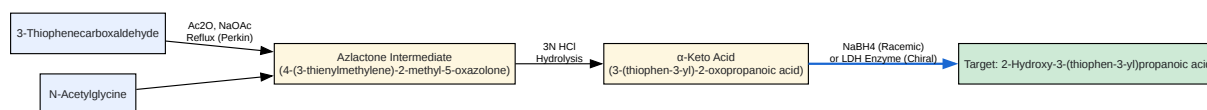
This guide details the Total Synthesis starting from commercially available 3-thiophenecarboxaldehyde. While enzymatic resolution and diazotization of amino acids are possible, the Erlenmeyer-Plöchl Azlactone route is selected here for its scalability, cost-effectiveness, and robustness in a laboratory setting.

Retrosynthetic Analysis

To construct the 3-carbon backbone functionalized with a hydroxyl group and a thiophene ring, we utilize a C2 + C1 convergent strategy.

- Target: **2-Hydroxy-3-(thiophen-3-yl)propanoic acid**.
- Precursor: 3-(Thiophen-3-yl)-2-oxopropanoic acid (
-keto acid).
- Key Intermediate: 4-(3-Thienylmethylene)-2-methyl-5-oxazolone (Azlactone).
- Starting Materials: 3-Thiophenecarboxaldehyde + N-Acetylglycine.

Reaction Pathway Diagram



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Caption: Step-wise synthetic pathway from aldehyde precursor to final hydroxy acid via Erlenmeyer-Plöchl chemistry.

Experimental Protocols

Phase 1: Azlactone Formation (Erlenmeyer-Plöchl Synthesis)

This step constructs the carbon skeleton and the

-unsaturation simultaneously.

Reagents:

- 3-Thiophenecarboxaldehyde (1.0 eq)
- N-Acetylglycine (1.0 eq)
- Sodium Acetate (anhydrous, 0.6 eq)

- Acetic Anhydride (3.0 eq)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and drying tube, combine 3-thiophenecarboxaldehyde (11.2 g, 100 mmol), N-acetylglycine (11.7 g, 100 mmol), and anhydrous sodium acetate (4.9 g, 60 mmol).
- Add acetic anhydride (30 mL) to the mixture.
- Heat the reaction mixture to 110°C (gentle reflux) on an oil bath for 2 hours. The mixture will become homogeneous and then likely precipitate the yellow azlactone product.
- Cool the mixture to room temperature and then to 0°C.
- Add cold ethanol (20 mL) to decompose excess anhydride and maximize precipitation.
- Filter the solid and wash with cold water (2 x 50 mL) and cold ethanol (1 x 20 mL).
- Recrystallization: Purify the crude azlactone from ethyl acetate/hexane if necessary, though the crude is often sufficient for hydrolysis.

Checkpoint: The product should be a yellow crystalline solid.

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Perkin condensation followed by cyclization.

Phase 2: Hydrolysis to -Keto Acid

The azlactone ring is opened and the enamide hydrolyzed to release the -keto acid.

Reagents:

- Azlactone (from Phase 1)[\[1\]](#)
- Hydrochloric Acid (3N to 6N)

Procedure:

- Suspend the azlactone (10 g) in 3N HCl (100 mL).
- Heat to reflux for 4–6 hours. The yellow solid will dissolve, and the solution will darken slightly. Evolution of acetic acid and ammonium chloride occurs.
- Monitoring: TLC (SiO₂, 50:50 EtOAc:Hexane) should show disappearance of the non-polar azlactone.
- Cool the reaction mixture to room temperature.
- Extraction: Extract the aqueous phase with Ethyl Acetate (3 x 50 mL).
- Purification: Extract the organic layer with saturated NaHCO₃ solution (3 x 50 mL) to pull the keto-acid into the aqueous phase (leaving neutral impurities in organic).
- Acidify the combined bicarbonate extracts carefully with conc. HCl to pH 1.
- Re-extract the acidified aqueous phase with Ethyl Acetate (3 x 50 mL).
- Dry over MgSO₄, filter, and concentrate in vacuo to yield 3-(thiophen-3-yl)-2-oxopropanoic acid as an off-white to tan solid.

Phase 3: Reduction to 2-Hydroxy-3-(thiophen-3-yl)propanoic acid

The final step reduces the ketone to the secondary alcohol.

Reagents:

- 3-(thiophen-3-yl)-2-oxopropanoic acid
- Sodium Borohydride (NaBH₄) (0.5 eq - stoichiometric, usually 1.0 eq used for excess)
- Methanol/Water solvent system

Procedure:

- Dissolve the

-keto acid (5.0 g, ~29 mmol) in Methanol (50 mL) and cool to 0°C in an ice bath.

- Slowly add NaBH₄ (1.1 g, 30 mmol) portion-wise over 20 minutes. Caution: Gas evolution (H₂).
- Stir at 0°C for 1 hour, then allow to warm to room temperature for 1 hour.
- Quench: Carefully add 1N HCl until pH ~2 to destroy excess hydride and protonate the carboxylate.
- Remove Methanol under reduced pressure.
- Dilute residue with water (30 mL) and extract with Ethyl Acetate (3 x 40 mL).
- Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
- Final Purification: Recrystallize from Ether/Hexane or Toluene to obtain the target hydroxy acid.

Analytical Characterization (Data Summary)

Product: **2-Hydroxy-3-(thiophen-3-yl)propanoic acid** Appearance: White to off-white crystalline solid.

Technique	Expected Signal / Data	Interpretation
1H NMR (500 MHz, DMSO-d6)	12.5 (br s, 1H)	-COOH proton
7.45 (dd, 1H), 7.25 (m, 1H), 7.05 (d, 1H)	Thiophene ring protons (3- position substitution pattern)	
4.25 (dd, 1H)	-proton (CH-OH)	
3.05 (dd, 1H), 2.85 (dd, 1H)	-protons (CH2), diastereotopic	
Mass Spectrometry	m/z ~171 [M-H]-	Negative mode ESI
Melting Point	60–65 °C	Consistent with low MW hydroxy acids

Note: NMR shifts are approximate based on structural analogs and search data for the 3-thienyl isomer.

Critical Process Parameters & Troubleshooting Enantioselectivity (Chiral Variant)

The chemical reduction described above yields a racemic product.[4] For drug development requiring the pure (S)- or (R)- enantiomer:

- Biocatalysis: Use L-Lactate Dehydrogenase (L-LDH) or D-LDH with NADH cofactor recycling (Formate Dehydrogenase/Formate) to reduce the keto-acid. This typically yields >99% ee.[5]
- Chemical Resolution: Recrystallize the racemic acid with a chiral amine (e.g., (R)-phenylethylamine).
- Diazotization: If 3-Thienylalanine is available, treat with NaNO₂/H₂SO₄. This proceeds with retention of configuration (double inversion mechanism) to yield the hydroxy acid.

Safety & Handling

- Thiophene Derivatives: Often possess strong, unpleasant sulfurous odors. All reactions, especially the initial condensation and hydrolysis, must be performed in a well-ventilated fume hood.
- Sodium Borohydride: Flammable solid; releases hydrogen gas upon contact with acid or moisture.
- Waste Disposal: Aqueous waste from the thiophene steps should be treated as hazardous chemical waste due to potential ecotoxicity of thiophenes.

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